

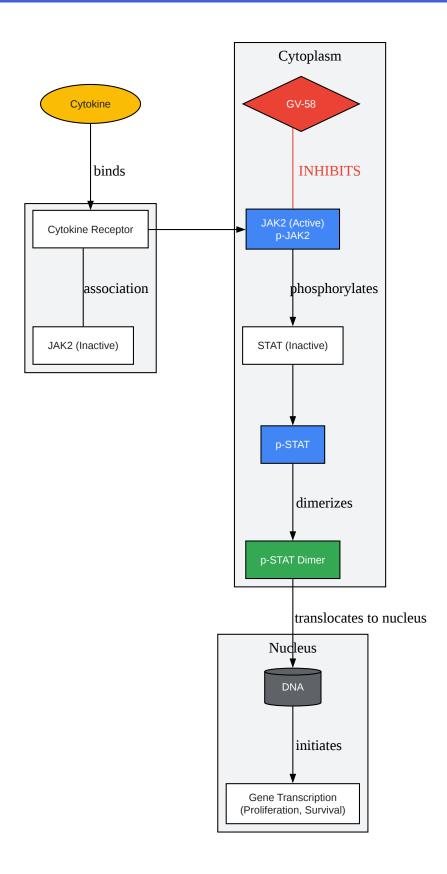
Overview of GV-58 and its Hypothesized Mechanism of Action

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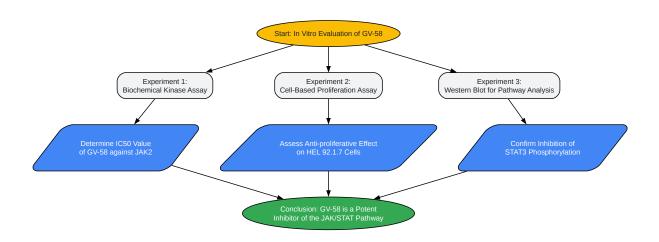
Compound of Interest		
Compound Name:	GV-58	
Cat. No.:	B10769207	Get Quote

GV-58 is a synthetic small molecule designed to selectively target and inhibit the activity of Janus Kinase 2 (JAK2), a non-receptor tyrosine kinase. Dysregulation of the JAK/STAT signaling pathway is a critical factor in the pathogenesis of various myeloproliferative neoplasms and inflammatory diseases. **GV-58** is hypothesized to act by binding to the pseudokinase domain (JH2) of JAK2, which allosterically inhibits the catalytic activity of the adjacent kinase domain (JH1). This targeted inhibition is expected to block the phosphorylation of downstream Signal Transducer and Activator of Transcription (STAT) proteins, thereby impeding nuclear translocation and gene transcription that drive cell proliferation and survival.









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